

Toxicological Profile of Reactive Black 39: An In-depth Technical Guide

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Compound of Interest

Compound Name: *Reactive Black 39*

Cat. No.: *B15552045*

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document provides a summary of available toxicological data for C.I. **Reactive Black 39** and related reactive azo dyes. It is intended for informational purposes for a scientific audience and does not constitute a comprehensive safety assessment. All laboratory work should be conducted with appropriate safety precautions.

Introduction

C.I. **Reactive Black 39** (CAS No. 68259-02-9) is a disazo reactive dye belonging to the vinyl sulfone class.^{[1][2]} Reactive dyes are widely used in the textile industry for their ability to form strong, covalent bonds with fibers, resulting in excellent wash fastness.^{[3][4]} The toxicological profile of reactive dyes is of interest due to potential occupational exposure during manufacturing and dyeing processes, as well as consumer exposure through contact with dyed textiles and potential environmental release.^[5] The primary toxicological concern associated with azo dyes is their potential to be metabolized into aromatic amines, some of which are known or suspected carcinogens.^{[6][7]} This guide provides a detailed overview of the available toxicological data for **Reactive Black 39** and related compounds, focusing on key endpoints and experimental methodologies.

Acute Toxicity

Acute toxicity studies are designed to assess the adverse effects that may occur shortly after a single exposure to a substance. For **Reactive Black 39** and similar reactive dyes, the acute

toxicity is generally considered to be low.[8]

Table 1: Summary of Acute Toxicity Data for Reactive Dyes

Test Substance	Endpoint	Species	Route	Value	Reference(s)
Reactive Black 39	-	-	Oral	Harmful if swallowed	[9]
Reactive Black 5	LD50	Rat	Oral	> 2,000 mg/kg	[10]
Reactive Black 5	LD50	Rat	Dermal	> 2,000 mg/kg	[10]
Reactive Black Mix	-	-	Oral	May be harmful if swallowed	[11]
Reactive Black Mix	-	-	Dermal	May be harmful in contact with skin	[11]

Note: Specific quantitative LD50 values for **Reactive Black 39** are not readily available in the public domain. The information presented is often qualitative, as seen in Material Safety Data Sheets.

Experimental Protocols

Oral LD50 Test (as per OECD Guideline 401 - adapted):

A standard acute oral toxicity study would typically involve the administration of the test substance to a group of rodents (e.g., rats) at various dose levels. Key aspects of the protocol include:

- Test Animals: Healthy, young adult rats of a single strain.

- Dosage: A single dose of the dye, dissolved or suspended in a suitable vehicle (e.g., water), is administered by gavage.
- Observation Period: Animals are observed for mortality, clinical signs of toxicity, and body weight changes for a period of 14 days.
- Necropsy: All animals are subjected to a gross necropsy at the end of the observation period.

Skin and Eye Irritation and Sensitization

Reactive dyes, including **Reactive Black 39**, are known to have the potential for skin and eye irritation, and some may act as skin or respiratory sensitizers, particularly in occupational settings.[\[9\]](#)[\[12\]](#)

Table 2: Summary of Irritation and Sensitization Data

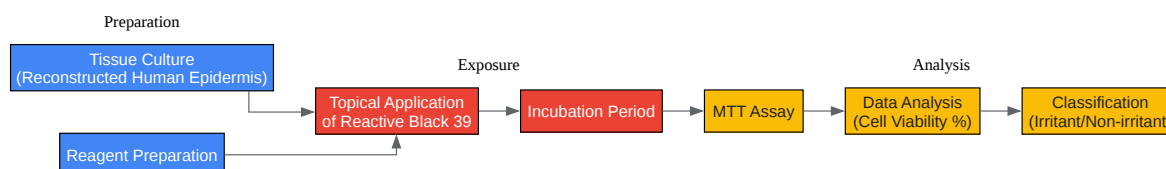
Test Substance	Endpoint	Species	Result	Reference(s)
Reactive Black 39	Skin Irritation	-	May cause skin irritation in sensitive individuals	[9]
Reactive Black 39	Eye Irritation	-	May cause irritation to eyes	[9]
Reactive Black 5	Skin Irritation	Rabbit	Non-irritant	[10]
Reactive Black 5	Eye Irritation	Rabbit	Non-irritant	[10]
Reactive Black 5	Skin Sensitization	Guinea Pig	Did not show a sensitizing effect	[10]

Experimental Protocols

In Vitro Skin Irritation: Reconstructed Human Epidermis Test Method (as per OECD Guideline 439):

This in vitro method is now widely used to replace traditional animal testing for skin irritation.

- **Test System:** A commercially available reconstructed human epidermis model.
- **Procedure:** A small amount of the test substance is applied topically to the tissue surface.
- **Exposure and Incubation:** The tissue is exposed to the substance for a defined period, followed by an incubation period.
- **Viability Assessment:** Cell viability is determined using a colorimetric assay (e.g., MTT assay). A reduction in cell viability below a certain threshold indicates an irritant potential.



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Caption: Workflow for in vitro skin irritation testing of **Reactive Black 39**.

Skin Sensitization: Local Lymph Node Assay (LLNA) (as per OECD Guideline 429):

The LLNA is the preferred method for assessing the skin sensitization potential of chemicals.

- **Test Animals:** Mice (e.g., CBA/J strain).
- **Procedure:** The test substance is applied to the dorsal surface of the ears for three consecutive days.
- **Endpoint:** On day 6, the draining auricular lymph nodes are excised, and lymphocyte proliferation is measured by the incorporation of ³H-methyl thymidine.

- Calculation: A Stimulation Index (SI) is calculated, and an $SI \geq 3$ is considered a positive result. The EC3 value (the concentration required to produce an SI of 3) is used to determine the sensitizing potency.[\[13\]](#)[\[14\]](#)[\[15\]](#)[\[16\]](#)

Genotoxicity

The genotoxic potential of azo dyes is a significant area of concern, primarily due to their metabolic reduction to potentially mutagenic aromatic amines.[\[7\]](#)

Table 3: Summary of Genotoxicity Data

Test Substance	Assay	System	Metabolic Activation	Result	Reference(s)
Reactive Black 39	-	-	-	Mutagenicity data reported	[9]
Reactive Black 5	Ames Test	S. typhimurium	With & Without S9	Not mutagenic	[17]
Reactive Black 5	Chromosomal Aberration	Chinese Hamster	-	Not clastogenic	[17]
Reactive Black 5	Micronucleus Test	Mouse	-	Not clastogenic	[17]
Various Azo Dyes	Ames Test	S. typhimurium	With & Without S9	Some mutagenic	[18]
Reactive Dyes	In Vitro Micronucleus	HaCaT & HepaRG cells	-	Not genotoxic	[19]

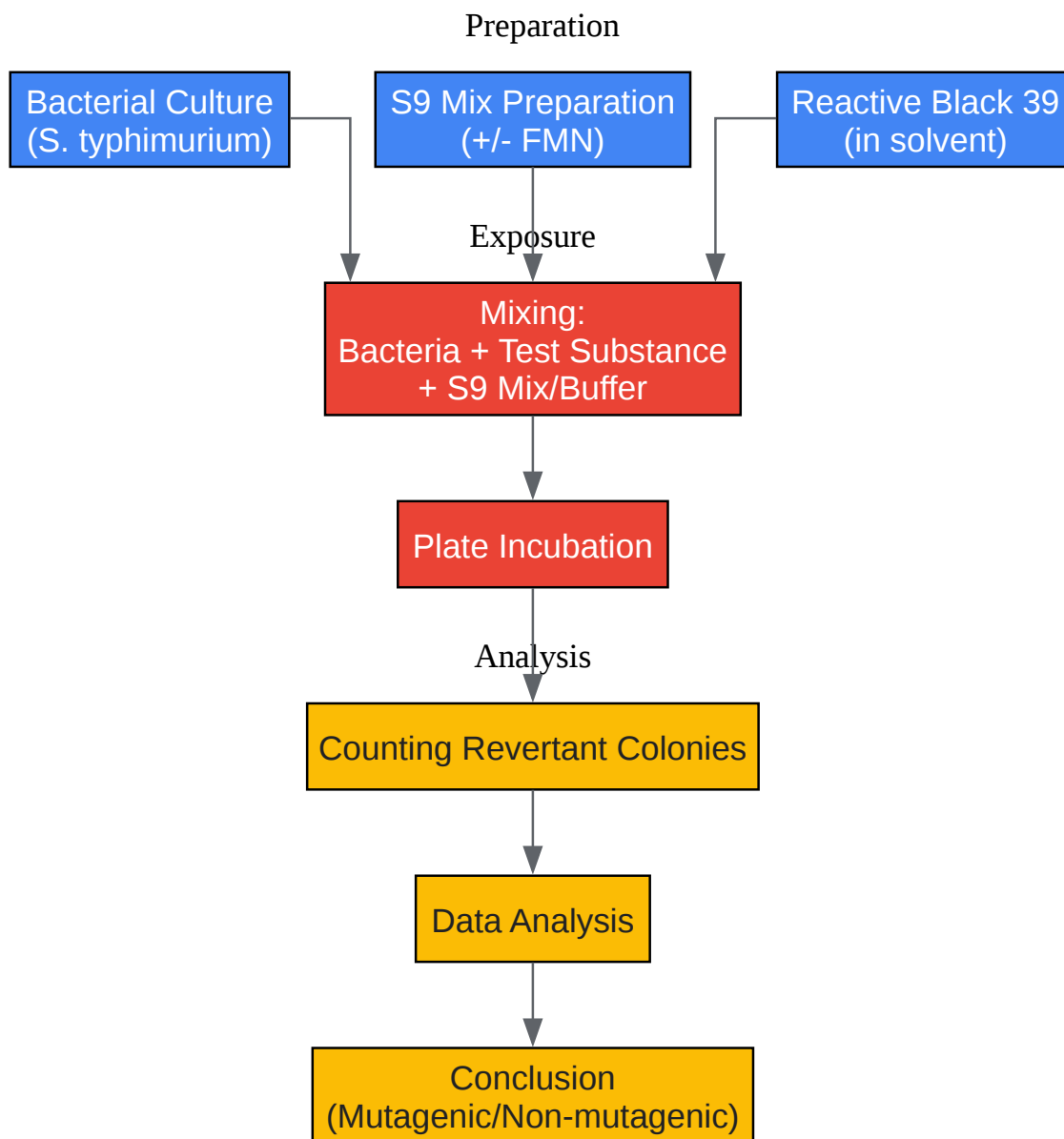
Experimental Protocols

Bacterial Reverse Mutation Test (Ames Test) (as per OECD Guideline 471):

The Ames test is a widely used in vitro assay to detect gene mutations. For azo dyes, a modified protocol is often necessary to facilitate the reductive cleavage of the azo bond.

- Test Strains: Histidine-requiring strains of *Salmonella typhimurium* (e.g., TA98, TA100).

- **Metabolic Activation:** The test is performed with and without a mammalian metabolic activation system (S9 mix). For azo dyes, the S9 mix may be supplemented with flavin mononucleotide (FMN) to enhance azo reduction.[\[18\]](#)
- **Procedure:** The bacterial strains are exposed to the test substance in the presence and absence of S9 mix.
- **Endpoint:** The number of revertant colonies (colonies that have regained the ability to synthesize histidine) is counted. A significant, dose-dependent increase in the number of revertant colonies indicates a mutagenic potential.



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Caption: Workflow for the modified Ames test for **Reactive Black 39**.

Carcinogenicity, Reproductive and Developmental Toxicity

There is a significant data gap regarding the carcinogenicity, reproductive, and developmental toxicity of **Reactive Black 39** specifically. For azo dyes in general, the primary concern for carcinogenicity is linked to the release of carcinogenic aromatic amines upon metabolic cleavage of the azo bond.^{[6][7]}

Information on the reproductive and developmental toxicity of reactive azo dyes is also limited. Studies on some azo dyes have indicated the potential for adverse effects.^{[20][21]} However, without specific data for **Reactive Black 39**, a definitive assessment cannot be made.

Experimental Protocols

Two-Generation Reproductive Toxicity Study (as per OECD Guideline 416):

This study is designed to evaluate the effects of a substance on all phases of the reproductive cycle.

- Test Animals: Rats are typically used.
- Dosing: The test substance is administered to both males and females for two generations.
- Endpoints: A wide range of endpoints are assessed, including effects on fertility, pregnancy, maternal behavior, and the growth and development of the offspring.

Prenatal Developmental Toxicity Study (as per OECD Guideline 414):

This study assesses the potential of a substance to cause adverse effects on the developing embryo and fetus.

- Test Animals: Pregnant females of a suitable species (e.g., rats or rabbits).
- Dosing: The test substance is administered during the period of organogenesis.
- Endpoints: The dams are examined for signs of toxicity, and the fetuses are examined for external, visceral, and skeletal abnormalities.

Ecotoxicity

Reactive dyes can be released into the aquatic environment through industrial effluents. Their high water solubility and potential for persistence make their ecotoxicity a relevant concern.[3]

Table 4: Summary of Ecotoxicity Data for Reactive Dyes

Test Substance	Endpoint	Species	Duration	Value	Reference(s)
Reactive Black 5	EC50	Vibrio fischeri	-	27.5 mg/L	[22]
Hydrolysed Reactive Black 5	EC50	Vibrio fischeri	-	11.4 mg/L	[22]
Azo Reactive Dyes	LC50/EC50	Aquatic Organisms	-	Low concentrations can elicit effects	[17]
Azo Reactive Dyes	NOEC/LOEC	Daphnia magna	21 days	NOEC: 1.25 mg/L, LOEC: 2.5 mg/L	[17]

Experimental Protocols

Daphnia sp. Acute Immobilisation Test (as per OECD Guideline 202):

This test assesses the acute toxicity of a substance to aquatic invertebrates.[23][24]

- Test Organism:Daphnia magna.
- Procedure: Daphnids are exposed to a range of concentrations of the test substance for 48 hours.
- Endpoint: The number of immobilized daphnids is recorded at 24 and 48 hours, and the EC50 (the concentration that immobilizes 50% of the daphnids) is calculated.[1]

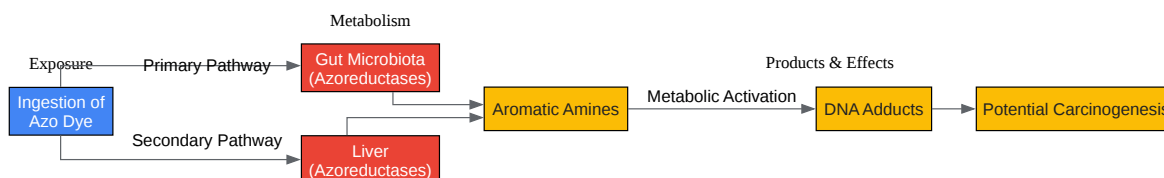
Freshwater Alga and Cyanobacteria, Growth Inhibition Test (as per OECD Guideline 201):

This test evaluates the effects of a substance on the growth of freshwater algae.

- Test Organism: A species of green algae (e.g., *Raphidocelis subcapitata*).
- Procedure: Algal cultures are exposed to various concentrations of the test substance over a period of 72 hours.
- Endpoint: The inhibition of growth is measured, and the EC50 (the concentration that inhibits growth by 50%) and the No Observed Effect Concentration (NOEC) are determined.

Mechanism of Toxicity and Signaling Pathways

The primary mechanism of toxicity for many azo dyes, including potentially **Reactive Black 39**, involves the reductive cleavage of the azo bond ($-N=N-$).^[6]^[25] This can occur through the action of azoreductase enzymes present in the liver and, more significantly, in the gut microbiota.^[25] This cleavage results in the formation of aromatic amines.



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Caption: Metabolic pathway of azo dyes leading to potential carcinogenicity.

The resulting aromatic amines can then be absorbed and undergo further metabolic activation, for example, through N-hydroxylation and subsequent esterification, to form reactive electrophilic species. These reactive metabolites can bind covalently to DNA and other macromolecules, leading to mutations and potentially initiating the carcinogenic process.^[26]

Specific signaling pathways that may be perturbed by **Reactive Black 39** or its metabolites have not been well-elucidated in the available literature. However, the genotoxic effects of the aromatic amine metabolites would likely trigger DNA damage response pathways.

Conclusion

The available toxicological data for **Reactive Black 39** and related reactive azo dyes indicate a low potential for acute toxicity. Skin and eye irritation, as well as sensitization, are potential hazards, particularly in occupational settings. The primary toxicological concern is the potential for genotoxicity and carcinogenicity following metabolic reduction to aromatic amines. However, for Reactive Black 5, a closely related dye, in vivo and in vitro studies have not shown genotoxic potential.[17]

Significant data gaps exist for **Reactive Black 39**, particularly concerning carcinogenicity, reproductive, and developmental toxicity. Further studies are needed to provide a more complete toxicological profile and to facilitate a comprehensive risk assessment. The use of modern in vitro and in silico methods could help to fill these data gaps while adhering to the principles of the 3Rs (Replacement, Reduction, and Refinement of animal testing).

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